

Preliminary Toxicological Profile of 3-Dehydroxy Chlorthalidone: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Dehydroxy Chlorthalidone

CAS No.: 82875-49-8

Cat. No.: B600941

[Get Quote](#)

Abstract

This technical guide provides a comprehensive framework for establishing a preliminary toxicological profile of **3-Dehydroxy Chlorthalidone**, a key metabolite and known impurity of the widely prescribed antihypertensive drug, Chlorthalidone. Directed at researchers, scientists, and drug development professionals, this document outlines a tiered, in-vitro-first approach to systematically evaluate the potential cytotoxicity, genotoxicity, and hepatotoxicity of this compound. The methodologies detailed herein are grounded in established regulatory principles and aim to provide a robust, self-validating system for early-stage safety assessment. By explaining the causality behind experimental choices and providing detailed, step-by-step protocols, this guide serves as a practical resource for the non-clinical safety evaluation of drug metabolites.

Introduction: The Imperative of Metabolite Safety Testing

Chlorthalidone is a thiazide-like diuretic that has been a cornerstone in the management of hypertension and edema for decades.^{[1][2]} Its long half-life and proven efficacy in reducing

cardiovascular events have solidified its place in clinical practice.[3] Like all xenobiotics, Chlorthalidone is subject to metabolic processes in the body. While a significant portion of the drug is excreted unchanged, it does undergo partial hepatic metabolism.[1][4] The identification and characterization of its metabolites are crucial for a complete understanding of its safety profile.

Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the International Council for Harmonisation (ICH) have established clear guidelines for the safety testing of drug metabolites.[5] These guidelines emphasize the need to evaluate metabolites that are either unique to humans or are present at disproportionately higher concentrations in humans compared to the animal species used in preclinical toxicology studies. This is to ensure that any potential toxicity mediated by a metabolite is not overlooked.

3-Dehydroxy Chlorthalidone (also known as Chlorthalidone EP Impurity E) is a known metabolite of Chlorthalidone.[3][6] Its toxicological profile is not well-characterized in publicly available literature. Therefore, a systematic investigation into its potential adverse effects is a critical step in ensuring the continued safe use of Chlorthalidone and in adhering to modern drug safety standards. This guide provides a roadmap for conducting a preliminary, in-vitro-focused toxicological assessment of **3-Dehydroxy Chlorthalidone**.

Physicochemical Properties and Metabolic Formation

A thorough understanding of the test article's properties is fundamental to designing meaningful toxicological assays.

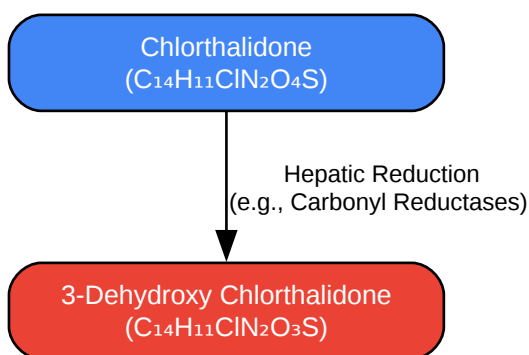
Physicochemical Properties

The key physicochemical properties of **3-Dehydroxy Chlorthalidone** are summarized in the table below. This information is essential for preparing appropriate test solutions and for interpreting experimental results.

Property	Value	Reference
IUPAC Name	2-chloro-5-(3-oxo-1,2-dihydroisoindol-1-yl)benzenesulfonamide	[3]
Synonyms	Chlorthalidone Impurity E, Chlorthalidone Deshydroxy Impurity	[3][6]
CAS Number	82875-49-8	[6]
Molecular Formula	C ₁₄ H ₁₁ ClN ₂ O ₃ S	[6]
Molecular Weight	322.77 g/mol	[6]
Appearance	Pale Brown to Light Brown Solid	[3]

Proposed Metabolic Pathway

Chlorthalidone undergoes partial metabolism, and while the specific enzymes have not been fully elucidated in the available literature, the formation of **3-Dehydroxy Chlorthalidone** likely involves a reductive pathway. The proposed biotransformation is the reduction of the hydroxyl group on the isoindolinone ring of the parent Chlorthalidone molecule.



[Click to download full resolution via product page](#)

Caption: Proposed metabolic reduction of Chlorthalidone.

Rationale for the Proposed Toxicological Evaluation

The decision to conduct a toxicological evaluation of a drug metabolite is guided by regulatory frameworks, primarily the concept of "Metabolites in Safety Testing" (MIST). The core principle is to assess whether human exposure to a metabolite is adequately covered by the exposure in the animal species used for the parent drug's safety assessment. If human exposure is significantly higher, dedicated toxicology studies on the metabolite are warranted.

Given the widespread and chronic use of Chlorthalidone, and the lack of public data on the safety of **3-Dehydroxy Chlorthalidone**, a preliminary in vitro toxicological profile is a prudent and necessary step. This profile will serve to:

- Identify potential cellular liabilities: Early detection of cytotoxicity can guide further investigation.
- Assess genotoxic potential: Genotoxicity is a critical endpoint, as it can be linked to carcinogenicity.[7]
- Evaluate potential for hepatotoxicity: The liver is a primary site of drug metabolism and is often a target for drug-induced injury.[8]
- Inform the need for in vivo studies: The results of this in vitro panel will determine if more extensive animal studies are required.

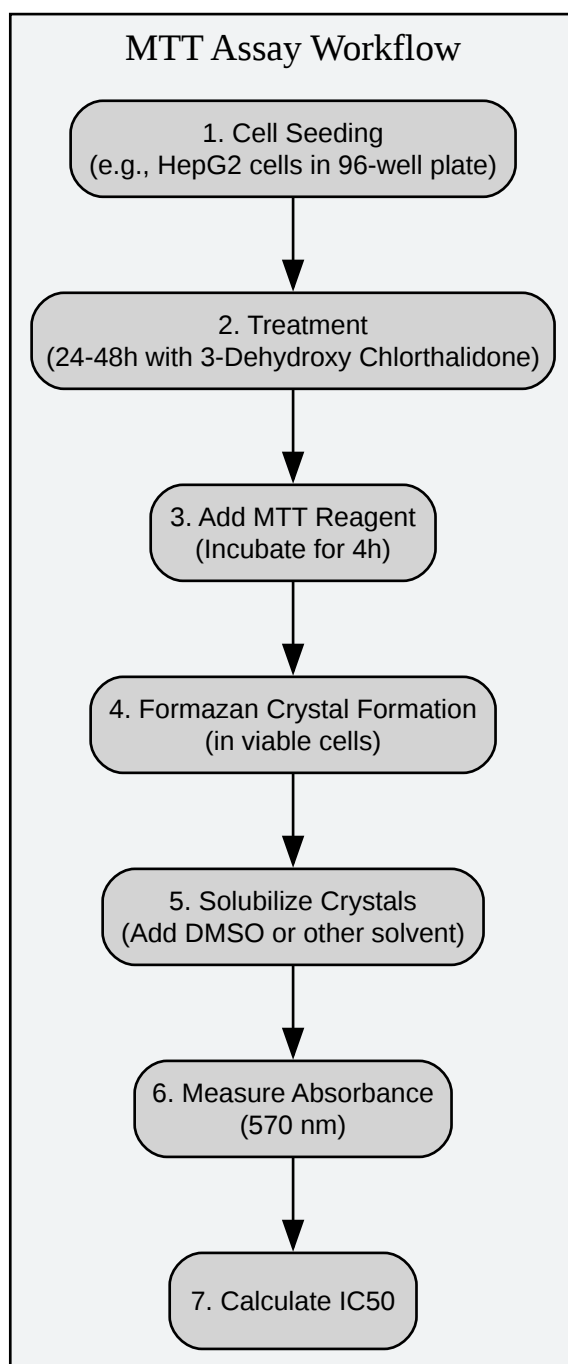
The concentration of **3-Dehydroxy Chlorthalidone** used in these assays should be guided by the therapeutic plasma concentrations of the parent drug, Chlorthalidone. Following a single 50 mg oral dose, plasma concentrations of Chlorthalidone can vary.[9] Steady-state plasma concentrations with daily dosing of 50 mg also show inter-individual variability.[9] A pragmatic approach is to test a range of concentrations of the metabolite that encompasses and exceeds the expected therapeutic exposure of the parent drug.

Proposed Preliminary In Vitro Toxicological Evaluation

The following is a tiered battery of in vitro assays designed to provide a comprehensive preliminary toxicological profile of **3-Dehydroxy Chlorthalidone**.

Cytotoxicity Assessment: MTT Assay

Causality: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a foundational test to determine the concentration range at which a compound may exert cytotoxic effects.^{[10][11]} It measures the metabolic activity of cells, which is an indicator of cell viability.^{[10][11]} This assay is crucial for selecting appropriate, non-overtly toxic concentrations for more complex assays like genotoxicity and mechanistic hepatotoxicity studies.



[Click to download full resolution via product page](#)

Caption: Workflow for the MTT cytotoxicity assay.

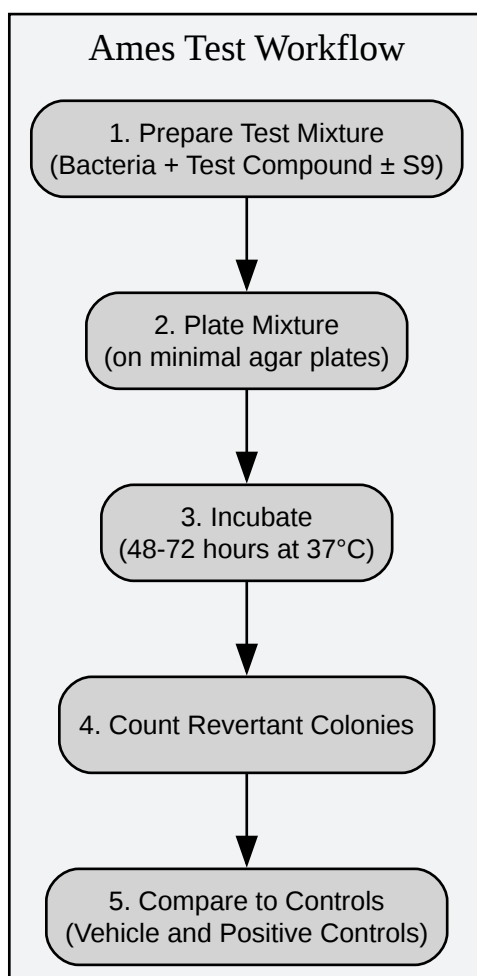
Experimental Protocol:

- Cell Line Selection: HepG2 cells, a human hepatoma cell line, are a suitable choice as they are of human origin and retain many hepatic metabolic functions.[12]
- Cell Seeding: Seed HepG2 cells in a 96-well plate at a density of 1×10^4 cells/well and allow them to adhere for 24 hours.[13]
- Compound Preparation: Prepare a stock solution of **3-Dehydroxy Chlorthalidone** in a suitable solvent (e.g., DMSO). Create a serial dilution to achieve final concentrations ranging from, for example, 0.1 μM to 1000 μM .
- Treatment: Replace the cell culture medium with a medium containing the various concentrations of **3-Dehydroxy Chlorthalidone**. Include a vehicle control (DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plates for 24 and 48 hours at 37°C in a 5% CO₂ atmosphere.[13]
- MTT Addition: After the incubation period, add 10 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.[13]
- Solubilization: Carefully remove the medium and add 100 μL of DMSO to each well to dissolve the formazan crystals.[13]
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration that inhibits 50% of cell viability).[14][15]

Genotoxicity Assessment

Genotoxicity testing is a critical component of safety assessment, as DNA damage can lead to mutations and potentially cancer.[16] A standard two-test in vitro battery is recommended, covering gene mutations and chromosomal damage.

Causality: The Ames test is a widely used method to assess the mutagenic potential of a chemical.^{[6][7]} It uses several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (histidine or tryptophan, respectively).^{[6][7]} A positive result, indicated by the growth of bacterial colonies in an amino acid-deficient medium, suggests that the test compound has caused a reverse mutation, thus indicating its mutagenic potential.^[6] The inclusion of a mammalian liver extract (S9 fraction) is crucial to detect metabolites that may be mutagenic.^[17]



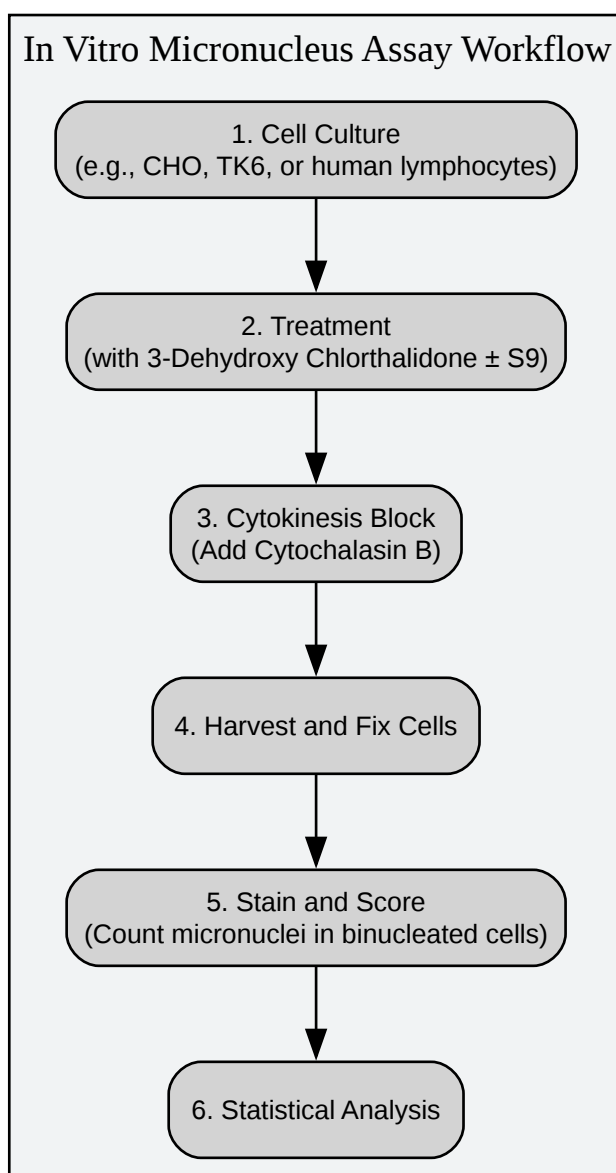
[Click to download full resolution via product page](#)

Caption: Workflow for the Ames test.

Experimental Protocol:

- **Bacterial Strains:** Utilize a standard set of tester strains, such as *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA.
- **Metabolic Activation:** Conduct the assay both with and without a metabolically active S9 fraction from the livers of Aroclor 1254-induced rats or hamsters.[\[18\]](#)
- **Dose Selection:** Based on the initial cytotoxicity data, select at least five different concentrations of **3-Dehydroxy Chlorthalidone**.
- **Assay Procedure (Plate Incorporation Method):**
 - To molten top agar, add the bacterial culture, the test compound solution, and either the S9 mix or a buffer.
 - Pour the mixture onto minimal glucose agar plates.
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.
- **Data Collection:** Count the number of revertant colonies on each plate.
- **Data Analysis:** A positive result is typically defined as a concentration-dependent increase in the number of revertants, with at least one concentration showing a doubling (for most strains) or tripling (for TA1535 and TA1537) of the revertant count compared to the vehicle control.[\[6\]](#)

Causality: The in vitro micronucleus test detects both clastogens (agents that cause chromosome breaks) and aneugens (agents that cause chromosome loss).[\[4\]](#) Micronuclei are small, extranuclear bodies that contain chromosome fragments or whole chromosomes that were not incorporated into the daughter nuclei during cell division.[\[18\]](#) An increase in the frequency of micronucleated cells after exposure to a test substance indicates its potential to cause chromosomal damage.[\[4\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the in vitro micronucleus assay.

Experimental Protocol:

- Cell System: Use a suitable mammalian cell line such as Chinese Hamster Ovary (CHO) cells, TK6 cells, or human peripheral blood lymphocytes.[19]
- Metabolic Activation: As with the Ames test, perform the assay with and without an S9 metabolic activation system.[4]

- **Treatment:** Expose the cells to at least three concentrations of **3-Dehydroxy Chlorthalidone** (selected based on cytotoxicity) for a short duration (3-4 hours) in the presence and absence of S9, and for a longer duration (21-24 hours) in the absence of S9.[19]
- **Cytokinesis Block:** Add Cytochalasin B to the cultures to block cytokinesis, resulting in binucleated cells. This ensures that only cells that have undergone one cell division are scored.[20]
- **Harvesting and Staining:** Harvest the cells, fix them, and stain them with a DNA-specific dye such as Giemsa or a fluorescent dye.[19]
- **Scoring:** Score at least 2000 binucleated cells per concentration for the presence of micronuclei.[21]
- **Data Analysis:** A positive result is characterized by a statistically significant, dose-dependent increase in the frequency of micronucleated cells that exceeds the historical negative control data.[4][22]

Hepatotoxicity Assessment

Causality: Since the liver is the primary site of drug metabolism, it is susceptible to injury from the parent drug or its metabolites.[8] In vitro hepatotoxicity assays using human-derived liver cells are the most relevant models for predicting drug-induced liver injury (DILI) in humans.[23] These assays can evaluate multiple endpoints, providing a more comprehensive picture of potential liver toxicity.

Experimental Protocol:

- **Test System:** Primary human hepatocytes are considered the gold standard for in vitro hepatotoxicity testing due to their full complement of metabolic enzymes.[24] Alternatively, metabolically competent cell lines like HepG2 can be used, especially for initial screening. [12][25]
- **Endpoints:** A multiparametric approach is recommended:
 - **Cell Viability:** Assessed by measuring ATP content (e.g., using a luminescence-based assay) or by the MTT assay as described previously.

- Membrane Integrity: Measured by the release of lactate dehydrogenase (LDH) into the culture medium.[\[26\]](#)
- Mitochondrial Function: Assessed by measuring mitochondrial membrane potential using fluorescent dyes or by evaluating cellular respiration.
- Reactive Oxygen Species (ROS) Formation: Detected using fluorescent probes.
- Treatment: Expose the hepatocytes to a range of concentrations of **3-Dehydroxy Chlorthalidone** for at least 24 hours.
- Data Acquisition and Analysis: Measure the various endpoints using appropriate plate-based assays and compare the results to vehicle-treated controls. A dose-dependent adverse effect on any of these parameters would be indicative of potential hepatotoxicity.

Assessment of Reactive Metabolite Formation

Causality: Some drug-induced toxicities are mediated by chemically reactive metabolites that can covalently bind to cellular macromolecules like proteins and DNA, leading to cellular dysfunction and an immune response.[\[27\]](#) A glutathione (GSH) trapping assay is an effective in vitro method to detect the formation of such electrophilic metabolites.[\[28\]](#)

Experimental Protocol:

- Incubation System: Incubate **3-Dehydroxy Chlorthalidone** with human liver microsomes, which contain a high concentration of CYP enzymes, and an NADPH regenerating system.[\[27\]](#)
- Trapping Agent: Include a high concentration of glutathione (GSH), a nucleophilic tripeptide, in the incubation mixture. If a reactive metabolite is formed, it will be "trapped" by GSH to form a stable conjugate.
- Analysis: After incubation, analyze the mixture using liquid chromatography-mass spectrometry (LC-MS/MS) to detect potential GSH-conjugates of **3-Dehydroxy Chlorthalidone** or its further metabolites. The use of stable isotope-labeled glutathione can aid in the specific detection of these adducts.[\[28\]](#)

- Interpretation: The detection of GSH conjugates is a warning sign for the formation of reactive metabolites and warrants further investigation.

Data Interpretation and Potential In Vivo Follow-up

The collective results from this in vitro battery will provide a preliminary toxicological profile of **3-Dehydroxy Chlorthalidone**. The interpretation of these results should be integrated and follow a weight-of-evidence approach.

Assay	Positive Result	Interpretation and Next Steps
MTT Cytotoxicity	Low IC ₅₀ value	Indicates potential for direct cellular toxicity. Informs dose selection for other assays.
Ames Test	Dose-dependent increase in revertant colonies	Suggests mutagenic potential (gene mutations). Triggers classification as a mutagenic impurity under ICH M7 guidelines. [7] [29]
Micronucleus Test	Dose-dependent increase in micronucleated cells	Indicates potential for chromosomal damage (clastogenicity or aneugenicity). [4]
Hepatotoxicity	Adverse effects on viability, membrane integrity, or mitochondrial function	Suggests potential for drug-induced liver injury. May warrant further mechanistic studies.
GSH Trapping	Detection of GSH conjugates	Indicates the formation of reactive metabolites, a potential mechanism for toxicity.

A positive finding in any of the genotoxicity assays is a significant concern and would likely require a risk assessment and control strategy for this impurity in the final drug product, as per

ICH M7 guidelines.[29]

Should the in vitro studies indicate a potential for toxicity (e.g., significant cytotoxicity at relevant concentrations or clear evidence of hepatotoxicity), a limited in vivo study may be warranted. A suitable initial study would be an acute oral toxicity study in rodents, following a guideline such as OECD Test Guideline 423 (Acute Toxic Class Method).[19][20][21] This study uses a stepwise procedure with a small number of animals to classify the substance based on its acute toxicity and provide an estimate of its LD₅₀. [20]

Conclusion

This technical guide provides a structured and scientifically grounded approach to generating a preliminary toxicological profile for **3-Dehydroxy Chlorthalidone**. By employing a battery of validated in vitro assays, researchers can efficiently and ethically screen for potential cytotoxic, genotoxic, and hepatotoxic liabilities. The data generated from these studies are essential for a comprehensive risk assessment of Chlorthalidone and for ensuring compliance with global regulatory expectations for the safety of drug metabolites. This proactive approach to metabolite safety testing is a cornerstone of modern drug development, ultimately contributing to the delivery of safer medicines to patients.

References

- (PDF) OECD GUIDELINES FOR ACUTE ORAL TOXICITY STUDIES: AN OVERVIEW. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- Interindividual differences in chlorthalidone concentration in plasma and red cells of man after single and multiple doses. (1976). European Journal of Clinical Pharmacology, 9(4), 319–325.
- OECD Guideline For Acute oral toxicity (TG 423) | PPTX. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- In Vitro Micronucleus Assay OECD Guideline. (n.d.). Charles River. Retrieved January 16, 2026, from [\[Link\]](#)
- Why do we use HepG2 cells for cytotoxicity/Mitotoxicity studies? (2023).

- OECD 487: In Vitro Mammalian Cell Micronucleus Test. (2019). Nucro-Technics. Retrieved January 16, 2026, from [\[Link\]](#)
- In vitro evaluation of potential hepatotoxicity induced by drugs. (2010). Current Pharmaceutical Design, 16(17), 1963–1977.
- In Vitro Cytotoxicity Assays and IC50 for 120 Tumor Cell Lines. (n.d.). Altogen Biosystems. Retrieved January 16, 2026, from [\[Link\]](#)
- MTT Assay Protocol: Guide to Measuring Cell Viability & Proliferation. (2024). CLYTE Technologies. Retrieved January 16, 2026, from [\[Link\]](#)
- In Vitro Trapping and Screening of Reactive Metabolites Using Liquid Chromatography-Mass Spectrometry. (n.d.).
- Test No. 423: Acute Oral toxicity - Acute Toxic Class Method. (n.d.). OECD. Retrieved January 16, 2026, from [\[Link\]](#)
- The rediscovery of HepG2 cells for prediction of drug induced liver injury (DILI). (2014). Archives of Toxicology, 88(6), 1283–1285.
- Guide to Calculating and Interpreting IC50 & EC50 Values in Cell Viability Assays. (2024). CLYTE Technologies. Retrieved January 16, 2026, from [\[Link\]](#)
- The assessment of the potential hepatotoxicity of new drugs by in vitro metabolomics. (2023). Frontiers in Pharmacology, 14, 1166318.
- In Vitro Mammalian Cell Micronucleus Test. (n.d.). XCellR8. Retrieved January 16, 2026, from [\[Link\]](#)
- In Vitro Liver Toxicity Testing of Chemicals: A Pragmatic Approach. (2022). International Journal of Molecular Sciences, 23(15), 8617.
- In Vitro Cytotoxicity Testing of Novel Drug Molecules Using MTT Assay. (2024).
- How can I calculate IC50 for a cytotoxic substance? (2015).
- Hepatotoxicity. (n.d.). BioIVT. Retrieved January 16, 2026, from [\[Link\]](#)
- ICH guideline M7 on assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic. (2020). European Medicines Agency.

- Hepato(Geno)Toxicity Assessment of Nanoparticles in a HepG2 Liver Spheroid Model. (2021). International Journal of Molecular Sciences, 22(16), 8899.
- Ames Test. (n.d.). Charles River. Retrieved January 16, 2026, from [\[Link\]](#)
- How the methodology determines the outcome of the in vitro micronucleus assay (OECD TG 487): a comparison of the MicroFlow and the microscopic evaluation approach highlights the impact of cytotoxicity/cytostasis metrics in V79 cells for matriline. (2024). Archives of Toxicology, 98(1), 249-261.
- Assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic risk, M7(R1). (2017).
- Interpretation of in vitro concentration-response data for risk assessment and regulatory decision-making. (2022).
- Improvement of quantitative structure–activity relationship (QSAR) tools for predicting Ames mutagenicity. (2017). Genes and Environment, 39, 13.
- Protocol for Determining the IC 50 of Drugs on Adherent Cells Using MTT Assay. (n.d.). Creative Bioarray. Retrieved January 16, 2026, from [\[Link\]](#)
- Cytotoxicity in HepG2 cells: Significance and symbolism. (2024). Wisdomlib.
- Comprehensive interpretation of in vitro micronucleus test results for 292 chemicals: from hazard identification to risk assessment application. (2022). Archives of Toxicology, 96(7), 2067–2085.
- Chlorthalidone. (2023).
- Ames test study designs for nitrosamine mutagenicity testing: qualitative and quantitative analysis of key assay parameters. (2021). Mutagenesis, 36(2), 127–141.
- A high-throughput glutathione trapping assay with combined high sensitivity and specificity in high-resolution mass spectrometry by applying product ion extraction and data-dependent neutral loss. (2015). Journal of Mass Spectrometry, 50(4), 698–707.
- Chlortalidone - Impurity E. (n.d.). Pharmaffiliates. Retrieved January 16, 2026, from [\[Link\]](#)
- SEKISUI Medical ADME101 Reactive Metabolite Detection Study-Cysteine Trapping. (n.d.). Retrieved January 16, 2026, from [\[Link\]](#)
- Chlorthalidone. (n.d.). PubChem. Retrieved January 16, 2026, from [\[Link\]](#)
- ADME 101 Reactive Metabolite Detection Study: Cysteine Trapping. (2023). YouTube.

- Meeting report, ICH M7 relevant workshop: use of (Q)SAR systems and expert judgment. (2018). Genes and Environment, 40, 20.
- Chlortalidone. (n.d.). Wikipedia. Retrieved January 16, 2026, from [[Link](#)]
- What is the mechanism of Chlorthalidone? (2024).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Chlorthalidone - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Chlortalidone - Wikipedia [en.wikipedia.org]
- 3. droracle.ai [droracle.ai]
- 4. nucro-technics.com [nucro-technics.com]
- 5. database.ich.org [database.ich.org]
- 6. microbiologyinfo.com [microbiologyinfo.com]
- 7. academic.oup.com [academic.oup.com]
- 8. In vitro evaluation of potential hepatotoxicity induced by drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 10. researchgate.net [researchgate.net]
- 11. clyte.tech [clyte.tech]
- 12. researchgate.net [researchgate.net]
- 13. m.youtube.com [m.youtube.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. creative-bioarray.com [creative-bioarray.com]

- [17. Antihypertensive Drugs Metabolism: An Update to Pharmacokinetic Profiles and Computational Approaches - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. x-cellr8.com \[x-cellr8.com\]](#)
- [19. m.youtube.com \[m.youtube.com\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. OECD Guideline For Acute oral toxicity \(TG 423\) | PPTX \[slideshare.net\]](#)
- [22. Comprehensive interpretation of in vitro micronucleus test results for 292 chemicals: from hazard identification to risk assessment application - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. bioivt.com \[bioivt.com\]](#)
- [24. Hepato\(Geno\)Toxicity Assessment of Nanoparticles in a HepG2 Liver Spheroid Model - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. The rediscovery of HepG2 cells for prediction of drug induced liver injury \(DILI\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [26. mdpi.com \[mdpi.com\]](#)
- [27. In Vitro Trapping and Screening of Reactive Metabolites Using Liquid Chromatography-Mass Spectrometry | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [28. A high-throughput glutathione trapping assay with combined high sensitivity and specificity in high-resolution mass spectrometry by applying product ion extraction and data-dependent neutral loss - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [29. ema.europa.eu \[ema.europa.eu\]](#)
- To cite this document: BenchChem. [Preliminary Toxicological Profile of 3-Dehydroxy Chlorthalidone: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b600941/docs#preliminary-toxicological-profile-of-3-dehydroxy-chlorthalidone-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b600941/docs#preliminary-toxicological-profile-of-3-dehydroxy-chlorthalidone-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)